

# 5-Acetyl-2-bromobenzonitrile: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: 5-Acetyl-2-bromobenzonitrile

Cat. No.: B595751

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **5-Acetyl-2-bromobenzonitrile**, alongside detailed experimental protocols for determining its solubility and stability. Due to the limited availability of specific quantitative data in publicly accessible literature, this document focuses on providing the necessary methodologies to enable researchers to generate this critical data in-house.

## Core Properties of 5-Acetyl-2-bromobenzonitrile

**5-Acetyl-2-bromobenzonitrile** is a chemical compound with potential applications in organic synthesis and drug discovery.<sup>[1][2]</sup> Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	1263285-73-9	[2][3][4]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrNO	[1][2][3][5]
Molecular Weight	224.05 g/mol	[1][2]
Physical Form	Solid	[3]
Purity	Typically ≥97%	[1][3]
Storage Conditions	Room temperature, sealed in a dry environment.	[1][2][3]

## Predicted Physicochemical Properties:

Property	Predicted Value	Source
Boiling Point	350.6 ± 37.0 °C	[5]
Density	1.56 ± 0.1 g/cm <sup>3</sup>	[5]
Flash Point	165.8 ± 26.5 °C	[5]
XLogP3	2	[5]

## Solubility Profile

Specific quantitative solubility data for **5-Acetyl-2-bromobenzonitrile** in various solvents is not readily available in the published literature. However, based on its chemical structure, which includes a polar nitrile group, a ketone, and a brominated aromatic ring, a qualitative assessment suggests it is likely to be soluble in a range of common organic solvents. A related compound, 4-(2-Bromoacetyl)benzonitrile, is noted to be soluble in methanol.

To address the absence of quantitative data, the following section provides a detailed experimental protocol for determining the solubility of **5-Acetyl-2-bromobenzonitrile**.

## Experimental Protocol: Isothermal Equilibrium Solubility Determination

This method is a standard approach for accurately determining the equilibrium solubility of a compound in various solvents at different temperatures.

Objective: To quantify the solubility of **5-Acetyl-2-bromobenzonitrile** in a selection of relevant organic solvents (e.g., methanol, ethanol, acetonitrile, dimethyl sulfoxide, dichloromethane, ethyl acetate) at controlled temperatures.

## Materials:

- **5-Acetyl-2-bromobenzonitrile** (of known purity)
- Selected solvents (analytical grade)

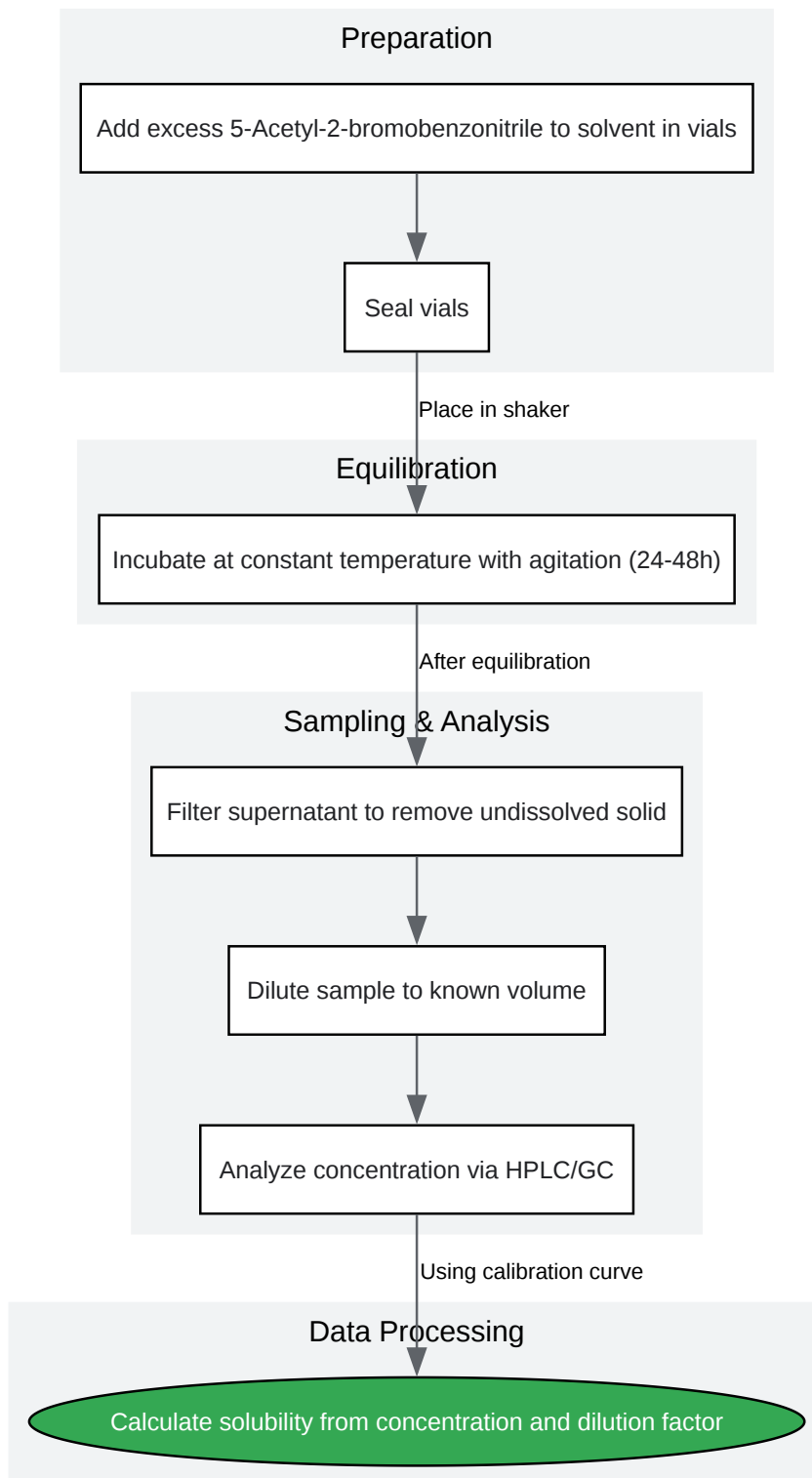
- Thermostatically controlled shaker or incubator
- Analytical balance
- Vials with screw caps
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of **5-Acetyl-2-bromobenzonitrile** to a series of vials, each containing a known volume or weight of a specific solvent. The presence of undissolved solid is essential to ensure saturation.
  - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C, 37 °C).
  - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - Allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette and immediately filter it through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid.

- Dilute the filtered sample with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- Quantitative Analysis:
  - Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **5-Acetyl-2-bromobenzonitrile**.
  - A calibration curve must be generated using standard solutions of known concentrations to ensure accurate quantification.
- Data Calculation:
  - Calculate the solubility using the determined concentration, accounting for the dilution factor. The results can be expressed in units such as g/L, mg/mL, or mol/L.

## Workflow for Isothermal Equilibrium Solubility Determination

[Click to download full resolution via product page](#)Caption: Workflow for determining the solubility of **5-Acetyl-2-bromobenzonitrile**.

## Stability Profile

Detailed stability data for **5-Acetyl-2-bromobenzonitrile** is not widely reported. The compound is generally stored at room temperature in a dry, sealed container, which suggests it is stable under these conditions.<sup>[1][2][3]</sup> However, for applications in drug development and manufacturing, a more thorough understanding of its stability under various stress conditions is necessary.

## Experimental Protocol: Forced Degradation Study

Forced degradation studies are essential for identifying potential degradation products and determining the intrinsic stability of a compound.

Objective: To assess the stability of **5-Acetyl-2-bromobenzonitrile** under various stress conditions, including acid, base, oxidation, heat, and light.

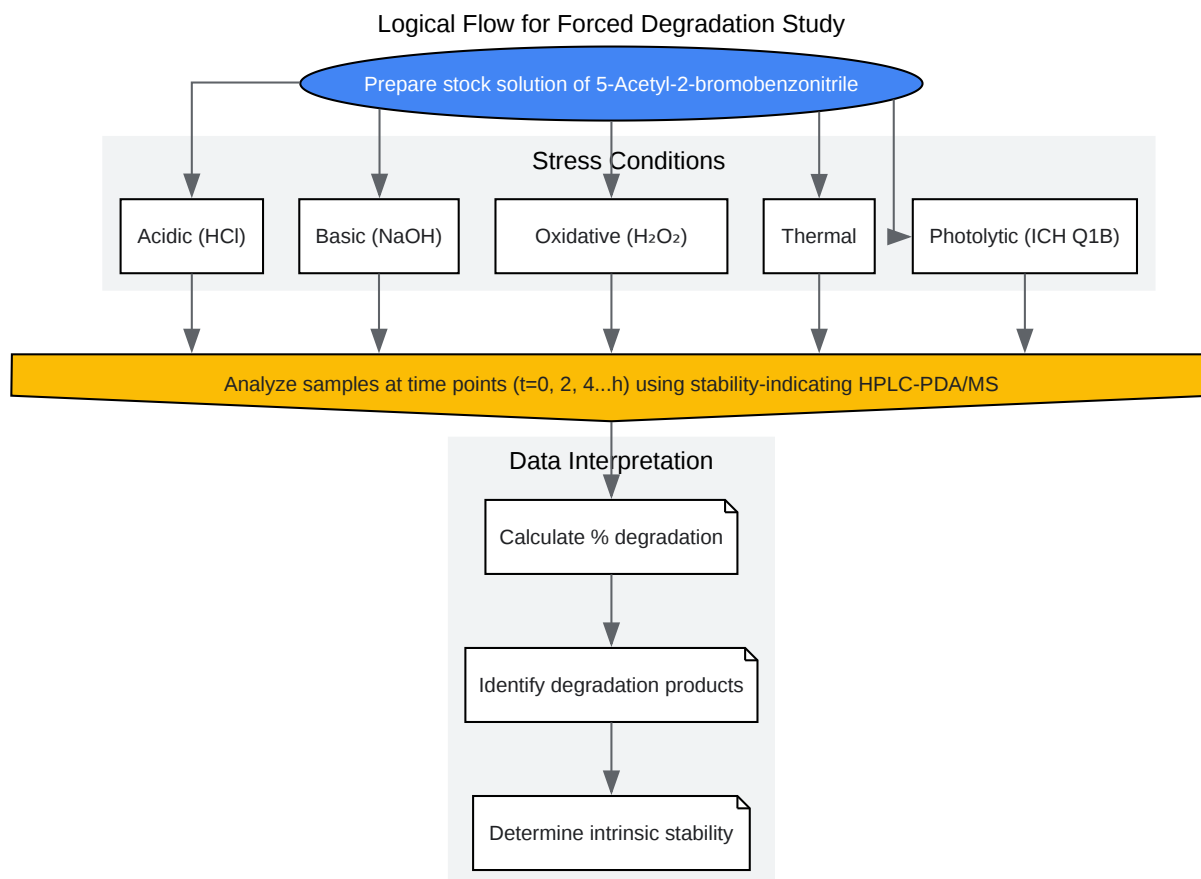
Materials:

- **5-Acetyl-2-bromobenzonitrile**
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) solution (e.g., 3%)
- Temperature- and humidity-controlled oven
- Photostability chamber
- HPLC system with a photodiode array (PDA) or mass spectrometry (MS) detector

Procedure:

- Solution Preparation:
  - Prepare solutions of **5-Acetyl-2-bromobenzonitrile** in a suitable solvent system at a known concentration.

- Application of Stress Conditions:
  - Acid Hydrolysis: Add HCl solution to the compound solution and incubate at a specific temperature (e.g., 60 °C).
  - Base Hydrolysis: Add NaOH solution to the compound solution and incubate.
  - Oxidation: Add H<sub>2</sub>O<sub>2</sub> solution to the compound solution and incubate.
  - Thermal Stress: Expose the solid compound and a solution to elevated temperatures (e.g., 60 °C, 80 °C).
  - Photostability: Expose the solid compound and a solution to light according to ICH Q1B guidelines.
  - A control sample, protected from stress, should be maintained for comparison.
- Time-Point Analysis:
  - At various time points (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot from each stressed sample.
  - Neutralize the acidic and basic samples as needed before analysis.
- Analytical Method:
  - Analyze the samples using a stability-indicating HPLC method. This method must be capable of separating the parent compound from any degradation products. A PDA detector can help in assessing peak purity, while an MS detector can aid in identifying the mass of potential degradants.
- Data Evaluation:
  - Calculate the percentage of degradation for **5-Acetyl-2-bromobenzonitrile** in each condition.
  - Identify and, if possible, characterize any significant degradation products.



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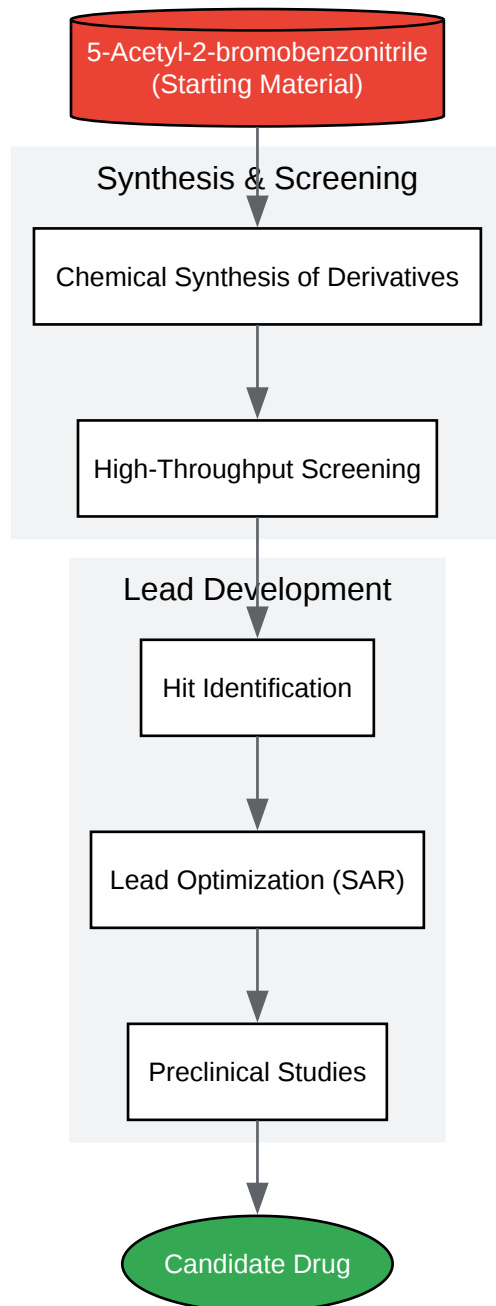
Caption: Logical workflow for conducting a forced degradation study.

## Application in a Research Context

While specific signaling pathways involving **5-Acetyl-2-bromobenzonitrile** are not defined, its structure lends itself to use as a building block in medicinal chemistry for the synthesis of more complex molecules. The following diagram illustrates a generalized workflow for its potential application in a drug discovery context.



## Application in Drug Discovery Workflow



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Caption: Potential workflow for utilizing **5-Acetyl-2-bromobenzonitrile** in drug discovery.

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